

In-Depth Technical Guide: AB-680 Ammonium Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AB-680 ammonium

Cat. No.: B11929062

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

AB-680, also known as Quemliclustat, is a potent and selective small-molecule inhibitor of CD73 (ecto-5'-nucleotidase).[1][2] CD73 is a critical enzyme in the adenosine signaling pathway, which plays a significant role in tumor immune evasion.[1] By catalyzing the conversion of adenosine monophosphate (AMP) to the immunosuppressive nucleoside adenosine within the tumor microenvironment, CD73 contributes to the suppression of anti-tumor immunity.[1] AB-680 is under investigation as a therapeutic agent in oncology, with the aim of restoring anti-tumor immune responses by blocking adenosine production. This document provides a comprehensive technical overview of the structure, properties, and biological activity of the **AB-680 ammonium** salt.

Chemical Structure and Properties

AB-680 is a complex molecule featuring a substituted pyrazolo[3,4-b]pyridine core linked to a ribofuranosyl moiety, which is further functionalized with a phosphonate group. The ammonium salt form of AB-680 is the diammonium salt, indicating that both phosphonate groups are deprotonated and form ionic bonds with ammonium cations (NH_4^+).

Chemical Structure

Systematic Name: [(2R,3S,4R,5R)-5-[6-chloro-4-[[[(1S)-1-(2-fluorophenyl)ethyl]amino]pyrazolo[3,4-b]pyridin-1-yl]-3,4-dihydroxyoxolan-2-yl]methoxy-[[hydroxy(oxido)phosphoryl]methyl]phosphinate diammonium

Molecular Formula: $C_{20}H_{30}ClFN_6O_9P_2$ [3]

Molecular Weight: 614.89 g/mol [3]

CAS Number (for parent compound): 2105904-82-1

Physicochemical Properties

A comprehensive set of experimentally determined physicochemical properties for the **AB-680 ammonium** salt is not publicly available. However, based on its structure and available information, the following properties can be inferred and have been reported by suppliers:

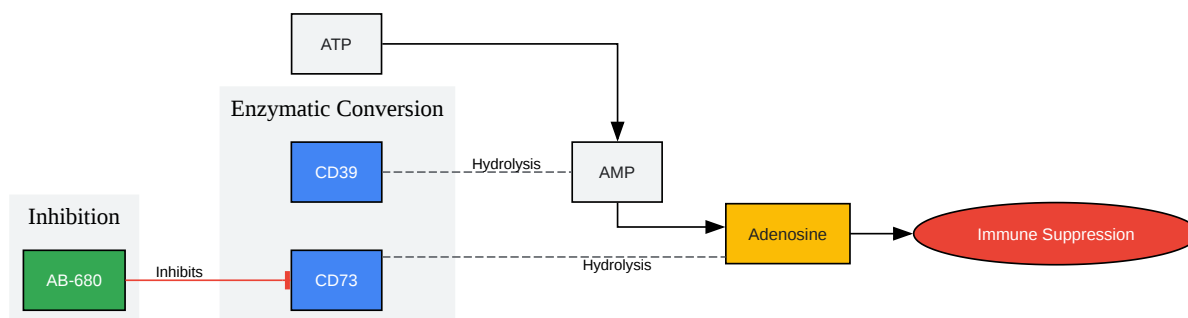
Property	Value/Information
Appearance	White to off-white solid
Solubility	Soluble in water and DMSO [3]
Storage	Recommended storage at -20°C

Mechanism of Action and Signaling Pathway

AB-680 exerts its therapeutic effect by inhibiting the enzymatic activity of CD73. This inhibition is crucial in the context of the tumor microenvironment, where high levels of extracellular adenosine suppress the activity of immune cells, such as T cells and Natural Killer (NK) cells.

Adenosine Signaling Pathway

The production of immunosuppressive adenosine in the tumor microenvironment is a multi-step process. Extracellular ATP is first hydrolyzed to AMP by the ectonucleotidase CD39. Subsequently, CD73 hydrolyzes AMP to adenosine. AB-680 specifically targets this second step, thereby blocking the final and rate-limiting step in adenosine generation.



[Click to download full resolution via product page](#)

Figure 1. Simplified diagram of the adenosine signaling pathway and the mechanism of action of AB-680.

Biological Activity

AB-680 is a highly potent inhibitor of human CD73, demonstrating picomolar affinity. Its inhibitory activity has been characterized in various in vitro assays.

In Vitro Potency

Parameter	Species/Cell Line	Value	Reference(s)
K _i	Human CD73	4.9 pM	[4]
IC ₅₀	Soluble hCD73	0.043 nM	[4]
IC ₅₀	Human CD8 ⁺ T-cells	0.008 nM	[4]
IC ₅₀	Mouse CD8 ⁺ T-cells	0.66 nM	[4]
IC ₅₀	Human PBMCs	0.011 nM	[4]

AB-680 exhibits high selectivity for CD73 over other ecto-nucleotidases, such as CD39.[4]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of the **AB-680 ammonium** salt are proprietary and not fully available in the public domain. However, based on published literature, general methodologies for relevant assays can be outlined.

Synthesis of AB-680 Ammonium Salt

While a precise, step-by-step protocol for the synthesis of the ammonium salt is not publicly available, the general approach would involve the synthesis of the parent AB-680 molecule, followed by a salt formation step. The synthesis of the core structure of AB-680 has been described in the scientific literature and likely involves multi-step organic synthesis. The final step to form the diammonium salt would typically involve treating the purified AB-680 free acid with a source of ammonia, such as ammonium hydroxide, in a suitable solvent, followed by isolation of the salt.



[Click to download full resolution via product page](#)

Figure 2. Generalized workflow for the synthesis of **AB-680 ammonium** salt.

In Vitro CD73 Inhibition Assay (General Protocol)

The inhibitory activity of AB-680 on CD73 can be assessed by measuring the production of phosphate from the hydrolysis of AMP.

1. Reagents and Materials:

- Recombinant human CD73
- Adenosine monophosphate (AMP)
- AB-680
- Assay buffer (e.g., Tris-HCl, pH 7.5)
- Phosphate detection reagent (e.g., Malachite Green-based reagent)

- 96-well microplate
- Plate reader

2. Procedure: a. Prepare a serial dilution of AB-680 in the assay buffer. b. In a 96-well plate, add the recombinant human CD73 enzyme to each well. c. Add the serially diluted AB-680 or vehicle control to the wells and pre-incubate for a specified time (e.g., 15-30 minutes) at a controlled temperature (e.g., 37°C). d. Initiate the enzymatic reaction by adding AMP to each well. e. Incubate the reaction for a defined period (e.g., 30-60 minutes) at the same temperature. f. Stop the reaction and measure the amount of inorganic phosphate produced using a phosphate detection reagent. g. Read the absorbance on a plate reader at the appropriate wavelength. h. Calculate the percent inhibition for each concentration of AB-680 and determine the IC₅₀ value by fitting the data to a dose-response curve.

T-Cell Activation Assay (General Protocol)

The effect of AB-680 on T-cell activation can be evaluated by measuring cytokine production in the presence of an immunosuppressive environment.

1. Reagents and Materials:

- Isolated human T-cells (e.g., from peripheral blood mononuclear cells - PBMCs)
- T-cell activation stimuli (e.g., anti-CD3/CD28 beads)
- AMP
- AB-680
- Cell culture medium
- Cytokine detection kit (e.g., ELISA or CBA for IFN-γ)
- 96-well cell culture plate
- Flow cytometer or ELISA reader

2. Procedure: a. Plate the isolated T-cells in a 96-well cell culture plate. b. Add AB-680 at various concentrations to the wells. c. Add AMP to the wells to create an immunosuppressive environment. d. Add T-cell activation stimuli to all wells (except for negative controls). e. Incubate the plate for a specified period (e.g., 48-72 hours) at 37°C in a CO₂ incubator. f. Collect the cell culture supernatant. g. Measure the concentration of a key T-cell activation cytokine, such as IFN-γ, in the supernatant using an appropriate detection kit. h. Analyze the data to determine the effect of AB-680 on reversing AMP-induced suppression of T-cell activation.

Summary and Future Directions

AB-680 ammonium salt is a highly potent and selective inhibitor of CD73 with a clear mechanism of action in the context of tumor immunology. Its ability to block the production of immunosuppressive adenosine in the tumor microenvironment makes it a promising candidate for cancer immunotherapy, particularly in combination with other immunomodulatory agents. Further research and clinical development will continue to elucidate its full therapeutic potential and optimal clinical application. The availability of detailed synthetic and analytical protocols in the public domain remains limited, which is common for proprietary therapeutic compounds under active development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Discovery of AB680: A Potent and Selective Inhibitor of CD73 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. axonmedchem.com [axonmedchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: AB-680 Ammonium Salt]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b11929062#structure-of-ab-680-ammonium-salt>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com